

Navigating the Safe Handling of 1,3-Dibromo-2-methylpropane: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylpropane

Cat. No.: B1585101

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1,3-Dibromo-2-methylpropane** (CAS No. 28148-04-1). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely and effectively.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,3-Dibromo-2-methylpropane** is presented in the table below. This data is essential for understanding the behavior of the chemical under various laboratory conditions.

Property	Value
CAS Number	28148-04-1
Molecular Formula	C4H8Br2
Molecular Weight	215.91 g/mol [1]
Appearance	Liquid
Boiling Point	175 - 177.5 °C at 760 mmHg[2]
Melting Point	-25.98 °C
Flash Point	49 °C
Purity	97%

Section 2: Hazard Identification and Safety Precautions

1,3-Dibromo-2-methylpropane is classified as a hazardous substance. The following table summarizes its GHS classification and associated precautionary statements.

Hazard Class	Code	Statement
Acute toxicity, Oral	H302	Harmful if swallowed
Skin irritation	H315	Causes skin irritation
Eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Section 3: Experimental Protocols - Safe Handling in a Laboratory Setting

Due to the hazardous nature of **1,3-Dibromo-2-methylpropane**, strict adherence to safety protocols is mandatory. The following is a generalized experimental protocol for its safe handling.

Personal Protective Equipment (PPE)

Before handling **1,3-Dibromo-2-methylpropane**, all personnel must be equipped with the following PPE:

- Eye Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[3]
- Body Protection: A flame-retardant laboratory coat or impervious clothing.[3]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are likely to be exceeded, a full-face respirator with appropriate cartridges should be used.[3]

Engineering Controls

- Ventilation: All work with **1,3-Dibromo-2-methylpropane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[4]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[3] Avoid inhalation of vapor or mist.[5] Use non-sparking tools to prevent ignition.[3] Ground all equipment to prevent static discharge.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from heat, sparks, and open flames. The recommended storage temperature is room temperature.

Section 4: Emergency Procedures

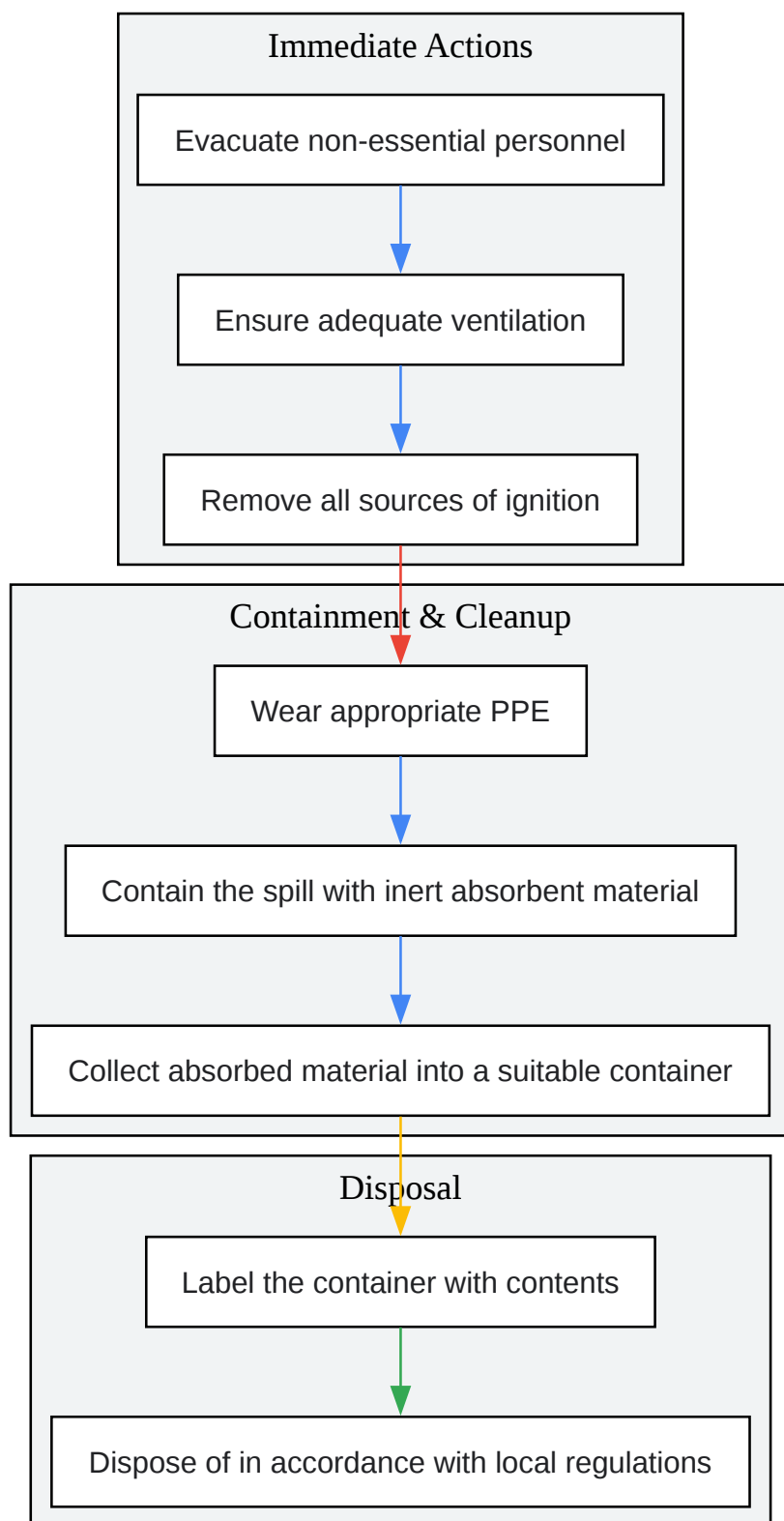
First Aid Measures

A summary of first aid measures in case of exposure is provided in the table below.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Spill Response

In the event of a spill, the following workflow should be initiated.

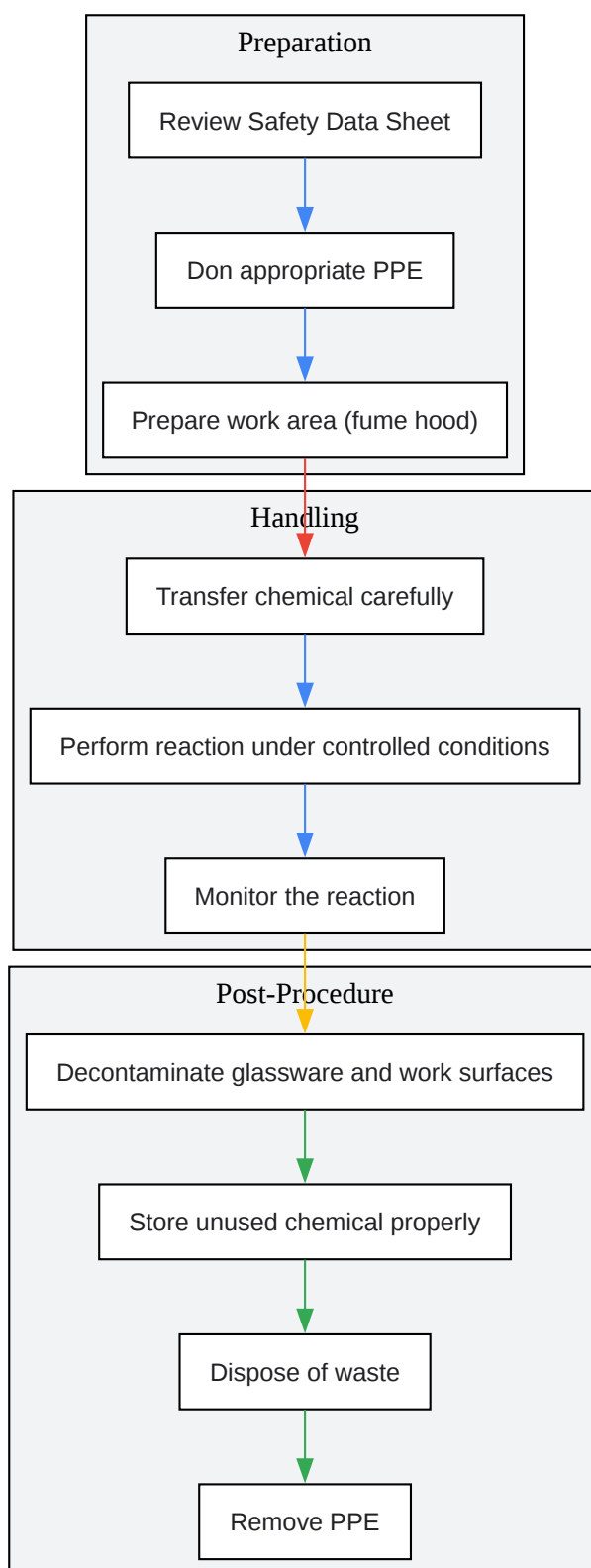


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Caption: Workflow for handling a chemical spill of **1,3-Dibromo-2-methylpropane**.

Section 5: General Laboratory Handling Workflow

The following diagram outlines the logical steps for the safe handling of **1,3-Dibromo-2-methylpropane** during a typical laboratory procedure.



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Caption: General laboratory handling workflow for **1,3-Dibromo-2-methylpropane**.

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